

An In-depth Technical Guide to Fluorescent Brightener 185 (FBA 185)

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Compound of Interest

Compound Name: Fba 185

Cat. No.: B1194197

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Introduction

Fluorescent Brightener 185 (**FBA 185**) is a high-performance optical brightening agent (OBA) belonging to the bis-benzoxazolyl thiophene class of compounds. It is widely utilized in various industries, particularly in plastics and textiles, to enhance the whiteness and brightness of materials. **FBA 185** functions by absorbing ultraviolet (UV) radiation and re-emitting it as visible blue light, which counteracts the inherent yellow cast of many polymers and fabrics. This document provides a comprehensive technical overview of **FBA 185**, including its chemical properties, photophysical characteristics, synthesis, and relevant experimental protocols.

Chemical and Physical Properties

FBA 185 is chemically known as 2,5-Bis(2-benzoxazolyl)thiophene. Its core structure consists of a central thiophene ring flanked by two benzoxazole moieties, which form a conjugated system responsible for its fluorescent properties.

Table 1: Chemical and Physical Properties of **FBA 185**

Property	Value	Reference(s)
IUPAC Name	2,5-Bis(1,3-benzoxazol-2-yl)thiophene	
Synonyms	Fluorescent Brightener EBF, Uvitex EBF, C.I. Fluorescent Brightener 185	
CAS Numbers	2866-43-5, 12224-41-8	[1]
Molecular Formula	C ₁₈ H ₁₀ N ₂ O ₂ S	[1]
Molecular Weight	318.35 g/mol	[1]
Appearance	Light yellow crystalline powder	[2]
Melting Point	216-220 °C	[1]
Solubility	Miscible with water in any ratio	[2]

Photophysical Properties

The efficacy of **FBA 185** as a fluorescent brightener is dictated by its photophysical properties, primarily its absorption and emission characteristics, fluorescence quantum yield, and photostability.

Absorption and Emission Spectra

FBA 185 absorbs light in the near-UV region of the electromagnetic spectrum and emits it in the blue region of the visible spectrum.

Table 2: Photophysical Properties of **FBA 185**

Parameter	Wavelength Range / Value	Reference(s)
UV Absorption (λ_{max})	~372 nm	
Visible Emission (λ_{em})	~422 nm	
Fluorescence Quantum Yield (Φ_f)	Data not readily available in public literature. A standardized method for its determination is provided in Section 5.2.	
Photostability	Qualitatively described as having good light fastness. A standardized method for its determination is provided in Section 5.3.	[3]

Fluorescence Quantum Yield

The fluorescence quantum yield (Φ_f) is a measure of the efficiency of the fluorescence process. It is defined as the ratio of the number of photons emitted to the number of photons absorbed. While a specific quantum yield for **FBA 185** is not readily available in the cited literature, it can be determined experimentally using a relative method, as detailed in the experimental protocols section.

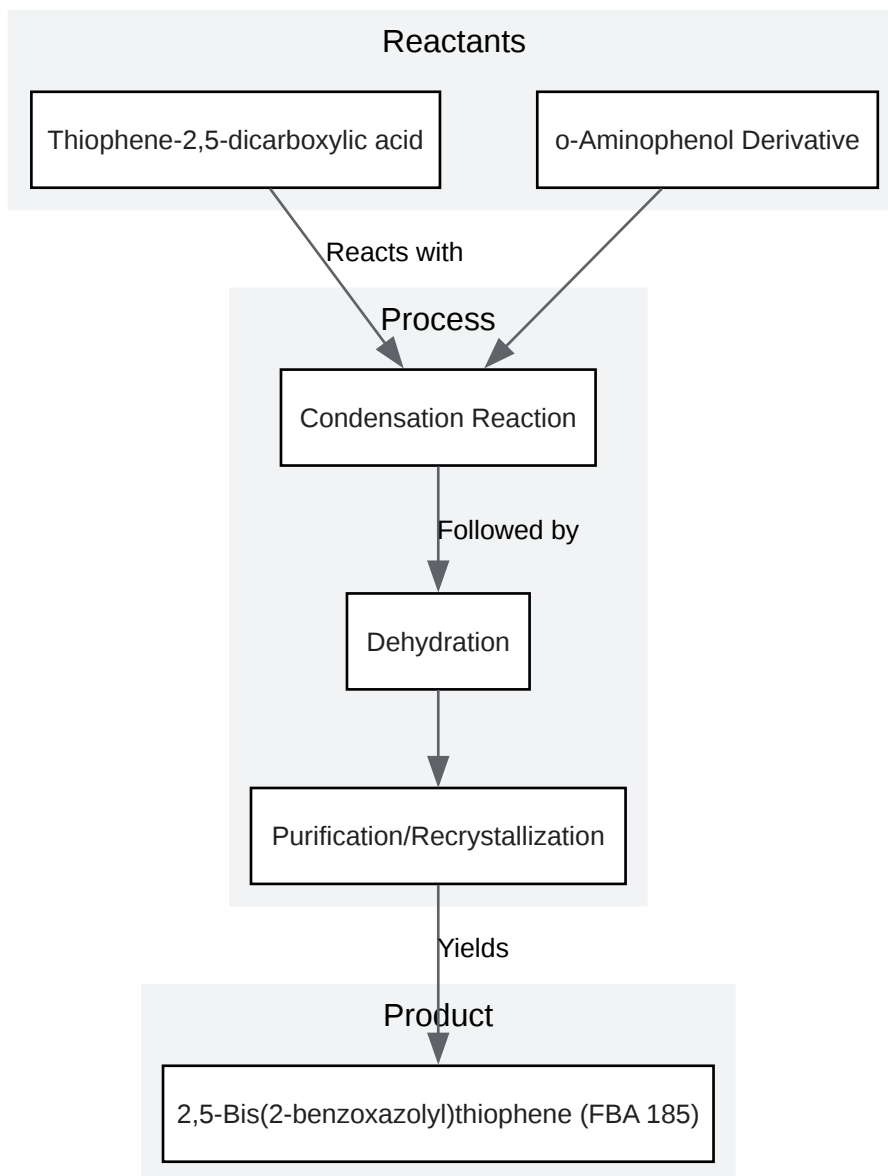
Photostability

FBA 185 is reported to have good light fastness, which is a critical parameter for its applications. Photostability refers to the ability of a molecule to resist photodegradation upon exposure to light. Quantitative assessment of photostability can be performed following standardized guidelines, such as those from the International Council for Harmonisation (ICH).

Synthesis of FBA 185

The synthesis of **FBA 185**, or 2,5-Bis(2-benzoxazolyl)thiophene, typically involves the condensation reaction of a thiophene derivative with an o-aminophenol derivative. The following diagram illustrates a general synthetic workflow.

General Synthesis Workflow for a Benzoxazole Thiophene Derivative



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Caption: General workflow for the synthesis of **FBA 185**.

A detailed experimental protocol for a similar derivative is provided in Section 5.1.

Experimental Protocols

Synthesis of a 2,5-Bis(benzoxazolyl)thiophene Derivative

This protocol is adapted from general methods for the synthesis of benzoxazole thiophene compounds.

Materials:

- Thiophene-2,5-dicarboxylic acid
- 2-Aminophenol
- Boric acid (catalyst)
- Trichlorobenzene (solvent)
- Toluene (solvent)

Procedure:

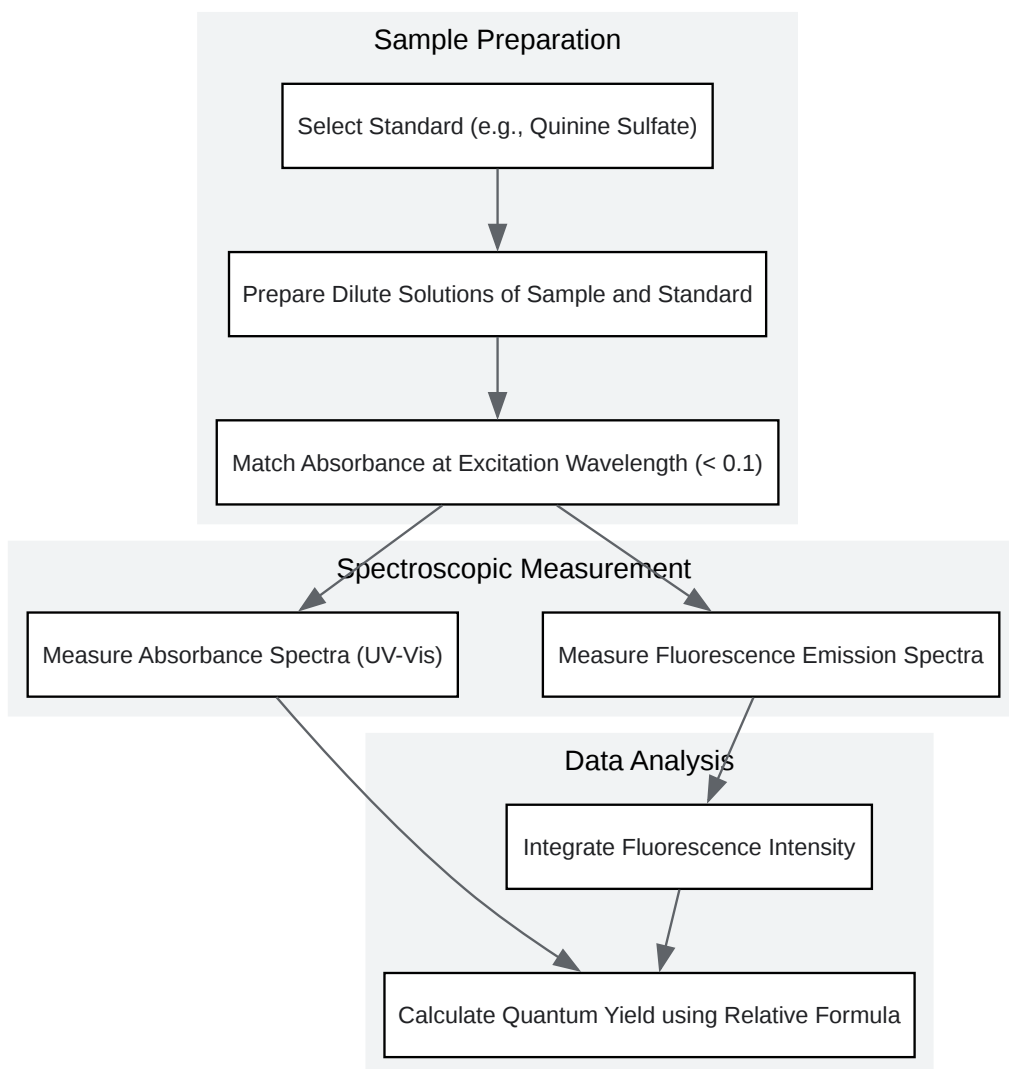
- In a reaction vessel equipped with a stirrer, condenser, and a water separator, combine trichlorobenzene and toluene.[4]
- Add thiophene-2,5-dicarboxylic acid, 2-aminophenol, and a catalytic amount of boric acid to the solvent mixture.[4]
- Heat the reaction mixture to approximately 120 °C and maintain this temperature to initiate the condensation reaction.[5]
- Continuously remove the water generated during the reaction using the water separator to drive the reaction to completion.[4]
- After the reaction is complete (monitored by TLC or other appropriate methods), cool the mixture.
- The crude product can be isolated by filtration.

- Purify the crude product by recrystallization from a suitable solvent, such as chlorobenzene, to obtain the final 2,5-Bis(2-benzoxazolyl)thiophene product.[\[1\]](#)

Determination of Relative Fluorescence Quantum Yield

This protocol describes the determination of the fluorescence quantum yield of **FBA 185** relative to a known standard.

Workflow for Relative Fluorescence Quantum Yield Determination



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Caption: Experimental workflow for determining relative fluorescence quantum yield.

Materials:

- **FBA 185**

- Fluorescence standard with a known quantum yield (e.g., quinine sulfate in 0.1 M H₂SO₄, $\Phi_f = 0.54$)
- Spectroscopic grade solvent
- UV-Vis spectrophotometer
- Fluorometer
- Quartz cuvettes (1 cm path length)

Procedure:

- **Standard Selection:** Choose a fluorescence standard with a well-characterized quantum yield and spectral properties that overlap with **FBA 185**.
- **Solution Preparation:** Prepare a series of dilute solutions of both **FBA 185** and the standard in the same solvent. The absorbance of the solutions at the excitation wavelength should be kept below 0.1 to minimize inner filter effects.
- **Absorbance Measurement:** Record the UV-Vis absorption spectra of all solutions and determine the absorbance at the excitation wavelength.
- **Fluorescence Measurement:** Record the fluorescence emission spectra of all solutions using the same excitation wavelength.
- **Data Analysis:**
 - Integrate the area under the fluorescence emission curves for both the sample and the standard.
 - Calculate the relative fluorescence quantum yield (Φ_{f_sample}) using the following equation:

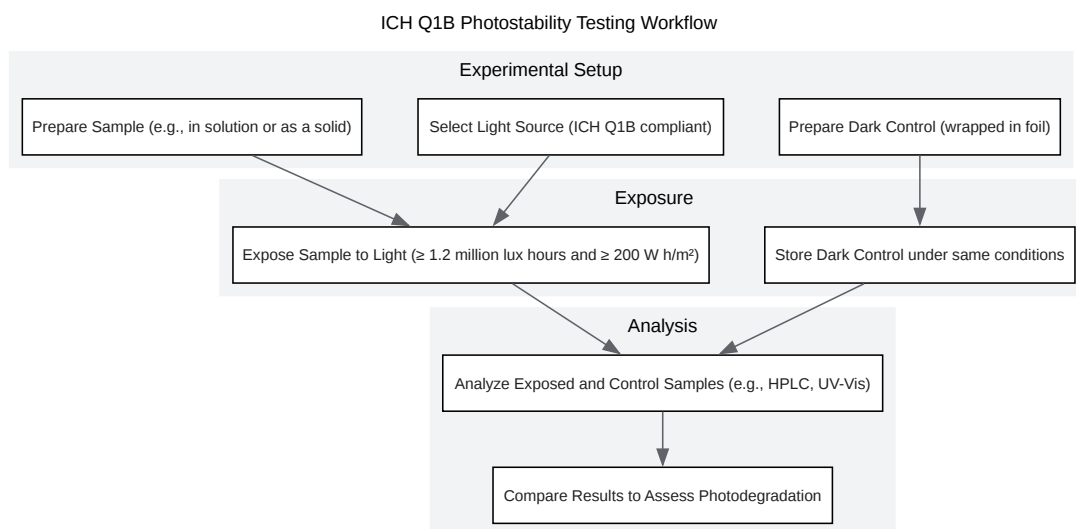
$$\Phi_{f_sample} = \Phi_{f_std} * (I_{sample} / I_{std}) * (A_{std} / A_{sample}) * (n_{sample}^2 / n_{std}^2)$$

Where:

- Φ_f is the fluorescence quantum yield
- I is the integrated fluorescence intensity
- A is the absorbance at the excitation wavelength
- n is the refractive index of the solvent
- 'sample' and 'std' refer to the sample (**FBA 185**) and the standard, respectively.

Photostability Testing

This protocol is based on the ICH Q1B guidelines for photostability testing of new drug substances and products, which can be adapted for fluorescent compounds.[\[6\]](#)[\[7\]](#)



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Caption: Workflow for photostability testing based on ICH Q1B guidelines.

Materials:

- **FBA 185** sample
- Chemically inert and transparent containers
- Aluminum foil

- A calibrated light source compliant with ICH Q1B guidelines (e.g., xenon lamp or a combination of cool white and near-UV fluorescent lamps)
- Analytical instrumentation for assessing degradation (e.g., HPLC, UV-Vis spectrophotometer)

Procedure:

- **Sample Preparation:** Prepare samples of **FBA 185**. For solutions, use a chemically inert and transparent container. A "dark control" sample should be prepared by wrapping an identical sample in aluminum foil to shield it from light.[8]
- **Light Exposure:** Expose the sample to a light source that provides an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours per square meter.[6][7] The dark control should be placed alongside the test sample.
- **Analysis:** After the exposure period, analyze both the light-exposed sample and the dark control. The analysis may include:
 - Visual inspection for any changes in appearance.
 - Chromatographic analysis (e.g., HPLC) to quantify the amount of **FBA 185** remaining and to detect any photodegradation products.
 - Spectroscopic analysis (e.g., UV-Vis) to observe any changes in the absorption spectrum.
- **Evaluation:** Compare the results from the exposed sample and the dark control to determine the extent of photodegradation.

Applications in Research

While **FBA 185** is primarily an industrial compound, its fluorescent properties could potentially be leveraged in various research applications. Benzoxazole and thiophene derivatives are of interest in medicinal chemistry for their potential biological activities.[9] However, there is limited information in the public domain on the specific use of **FBA 185** in biological imaging or as a probe for cellular processes. Further research would be required to explore its utility in

these areas, including studies on its cellular uptake, localization, and potential interactions with biological macromolecules.

Toxicology and Safety

Specific toxicological data for **FBA 185** is not extensively available in the public literature. However, for benzoxazole and thiophene derivatives, general safety precautions should be followed. Precautionary statements include avoiding breathing dust/fume/gas/mist/vapors/spray and wearing protective gloves, clothing, eye, and face protection.[2] In case of ingestion or skin contact, medical attention should be sought.[2] For any research application, a thorough review of the material safety data sheet (MSDS) is essential, and appropriate risk assessments should be conducted. Studies on related thiophene derivatives have been conducted to determine their acute toxicity, but these findings may not be directly applicable to **FBA 185**.^[10]

Conclusion

FBA 185 is a well-established fluorescent brightener with defined chemical and photophysical properties that make it highly effective for its industrial applications. This technical guide has provided a summary of its characteristics and detailed experimental protocols for its synthesis and the evaluation of its key performance indicators. While its application in life sciences research is not yet established, its robust fluorescence suggests potential for future exploration in this field, pending thorough investigation of its biocompatibility and toxicological profile.

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